

Morpholinosulfur Trifluoride: A Technical Guide to Solubility and Stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Morpholinosulfur trifluoride

Cat. No.: B041453

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Morpholinosulfur trifluoride, also known as Morph-DAST, is a versatile and increasingly popular deoxofluorinating agent in organic synthesis. Its enhanced thermal stability compared to diethylaminosulfur trifluoride (DAST) makes it a safer alternative for a wide range of fluorination reactions. This technical guide provides a comprehensive overview of the available data on the solubility and stability of **Morpholinosulfur trifluoride**, crucial parameters for its effective and safe use in research and development.

Core Properties

Property	Value	Reference
Molecular Formula	C4H8F3NOS	[1][2]
Molecular Weight	175.17 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	[3][4]
Density	1.436 g/mL at 25 °C	[1][2]
Boiling Point	41-42 °C at 0.5 mmHg	[1][2]
Decomposition Temperature	175 °C	[1][2]

Solubility Data

Morpholinosulfur trifluoride exhibits good solubility in common aprotic organic solvents, facilitating its use in a variety of reaction conditions. However, it is highly reactive with protic solvents, particularly water.

Qualitative Solubility:

Solvent	Solubility	Reference
Dichloromethane (CH ₂ Cl ₂)	Good solubility	[3]
Chloroform (CHCl ₃)	Good solubility	[1]
Ethyl Acetate	Slightly soluble	[1][2]
Water	Reacts	[1][2]

Quantitative solubility data is not readily available in the public domain. It is highly recommended that researchers determine the solubility in their specific solvent systems and concentrations before proceeding with large-scale reactions.

Stability Profile

Morpholinosulfur trifluoride is recognized for its improved thermal stability over other aminosulfur trifluoride reagents. However, its reactivity necessitates careful handling and storage to prevent decomposition.

Thermal Stability:

- **Morpholinosulfur trifluoride** is considered to have better thermal stability than DAST.[5]
- The reported decomposition temperature is 175 °C.[1][2] It is crucial to avoid heating the compound to this temperature to prevent rapid and potentially hazardous decomposition.

Chemical Stability and Incompatibilities:

- **Moisture Sensitivity:** The compound is highly sensitive to moisture and reacts with water.[1][2] All handling and reactions should be conducted under anhydrous conditions using dry solvents and an inert atmosphere (e.g., nitrogen or argon).

- Incompatible Materials: **Morpholinosulfur trifluoride** is incompatible with strong oxidizing agents and bases.[3] Contact with these materials should be strictly avoided.

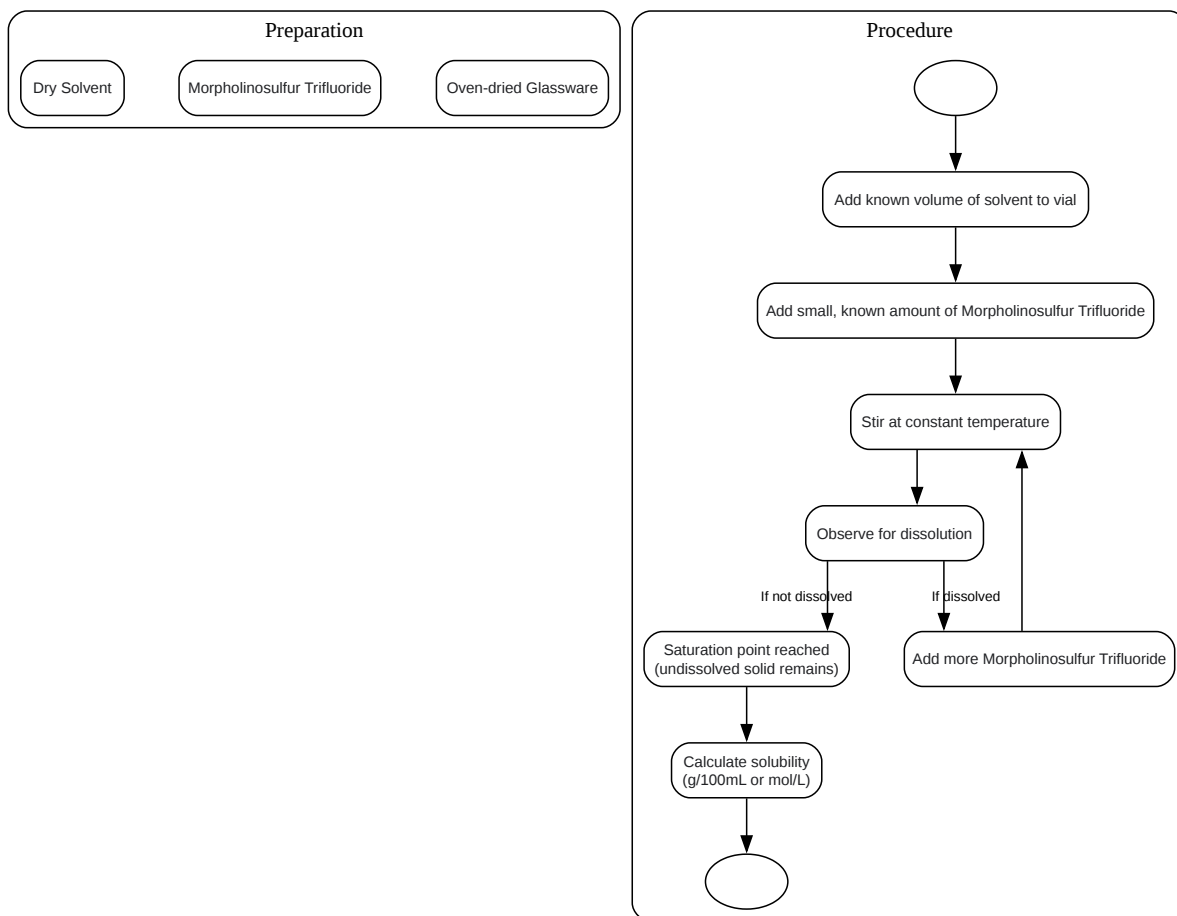
Storage Recommendations: For optimal stability, **Morpholinosulfur trifluoride** should be stored in a cool, dry, and well-ventilated area, away from heat sources and ignition.[3] It should be kept in a tightly sealed container under an inert atmosphere to prevent exposure to moisture and air.[3]

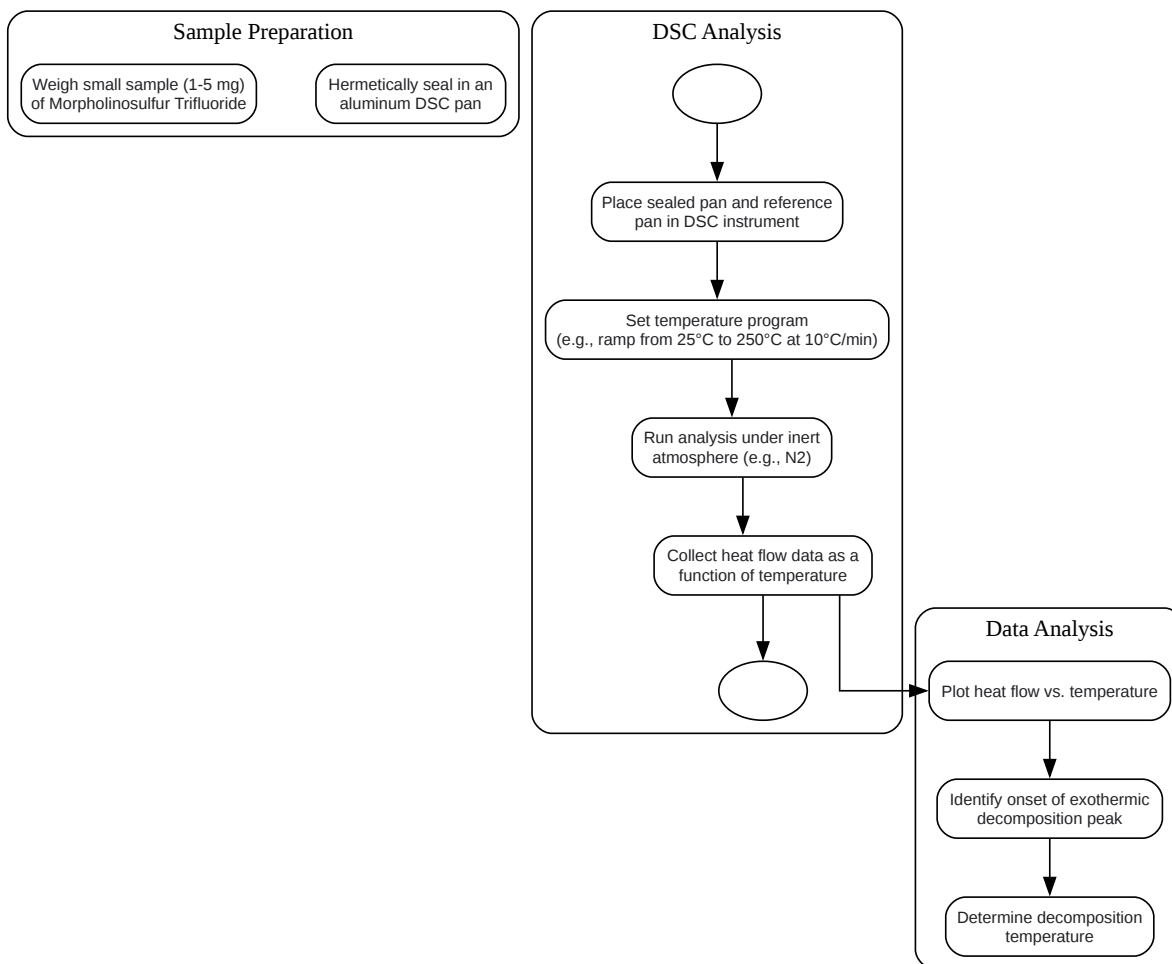
Experimental Protocols

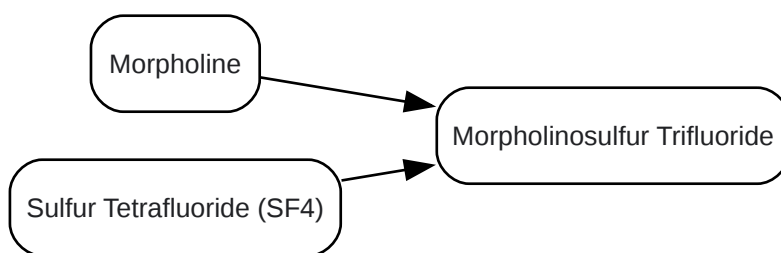
Detailed experimental protocols for the determination of solubility and stability of **Morpholinosulfur trifluoride** are not explicitly available in the reviewed literature. However, standard laboratory procedures can be adapted for this purpose.

Protocol for Determining Solubility (Illustrative Example):

This protocol outlines a general method for determining the solubility of **Morpholinosulfur trifluoride** in a given organic solvent.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. MORPHOLINOSULFUR TRIFLUORIDE | 51010-74-3 [chemicalbook.com]
- 2. 51010-74-3 CAS MSDS (MORPHOLINOSULFUR TRIFLUORIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. Morpholinosulfur Trifluoride Supplier & Manufacturer in China | Properties, Uses, Safety Data, Price & SDS [boultingchem.com]
- 4. Morpholinosulfur Trifluoride 93.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 5. Morpholinosulfur Trifluoride | 51010-74-3 | TCI AMERICA [tcichemicals.com]
- To cite this document: BenchChem. [Morpholinosulfur Trifluoride: A Technical Guide to Solubility and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041453#morpholinosulfur-trifluoride-solubility-and-stability-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com